

Application Notes and Protocols for Inosine-13C3 in NMR-Based Metabolomics

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Compound of Interest

Compound Name: Inosine-13C3

Cat. No.: B12384670

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Inosine, a naturally occurring purine nucleoside, plays a critical role in cellular metabolism, particularly in the purine salvage pathway. This pathway recycles purine bases from the degradation of nucleotides, saving energy compared to de novo synthesis. In the context of diseases such as cancer and neurological disorders, where metabolic reprogramming is a key feature, tracing the fate of key metabolites like inosine can provide invaluable insights into cellular function and dysfunction.

Inosine-13C3, an isotopically labeled variant of inosine with three Carbon-13 atoms in the ribose moiety, serves as a powerful tracer in Nuclear Magnetic Resonance (NMR)-based metabolomics studies. By introducing **Inosine-13C3** to cells or organisms, researchers can track the incorporation of the 13C labels into downstream metabolites, thereby elucidating the activity of metabolic pathways, quantifying metabolic fluxes, and identifying potential targets for therapeutic intervention. NMR spectroscopy offers a non-destructive and highly quantitative method to detect and distinguish these 13C-labeled isotopologues from their unlabeled counterparts.

Key Applications:

- **Metabolic Flux Analysis:** Quantifying the rate of metabolic reactions within the purine salvage pathway and connected pathways like the pentose phosphate pathway (PPP) and nucleotide

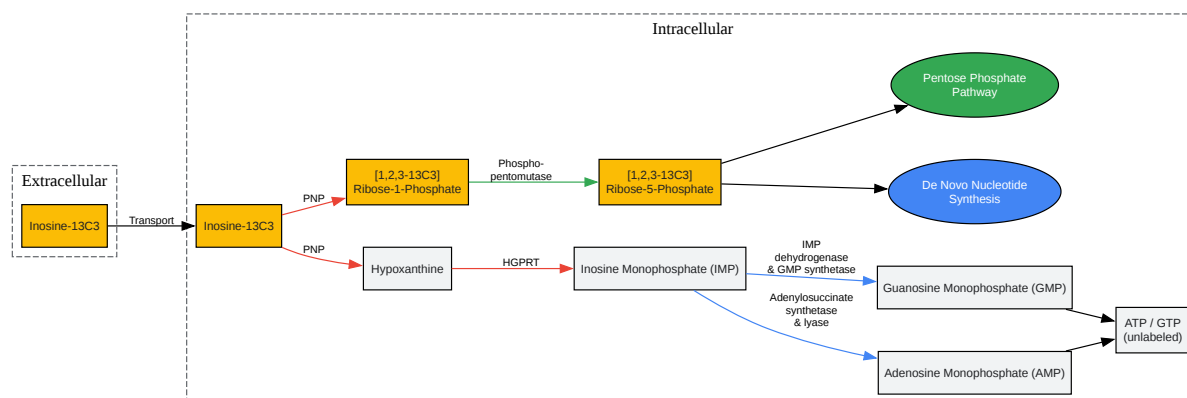
synthesis.

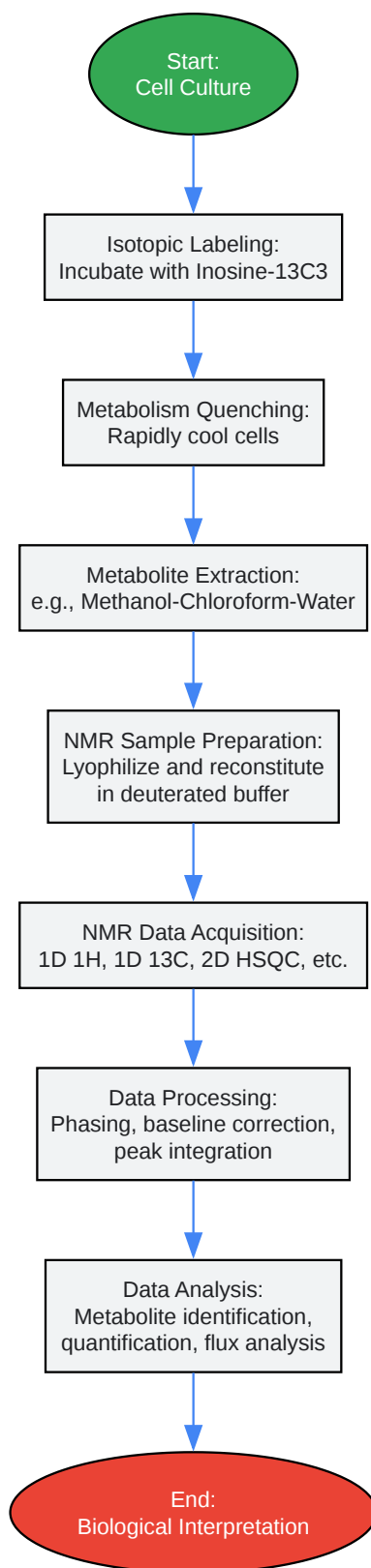
- **Pathway Elucidation:** Identifying active metabolic routes for inosine utilization in different cell types and under various physiological or pathological conditions.
- **Drug Discovery and Development:** Assessing the impact of therapeutic agents on purine metabolism and identifying metabolic vulnerabilities of diseased cells.
- **Biomarker Discovery:** Identifying metabolic signatures associated with specific diseases or drug responses.

Signaling Pathways and Experimental Workflow

Metabolic Fate of Inosine-13C3 in the Purine Salvage Pathway

Inosine-13C3 enters the cell and is primarily metabolized through the purine salvage pathway. The key steps involve the cleavage of the glycosidic bond by purine nucleoside phosphorylase (PNP) to yield hypoxanthine and [1,2,3-13C3]-ribose-1-phosphate. The labeled ribose-1-phosphate can then be isomerized to [1,2,3-13C3]-ribose-5-phosphate, which enters the pentose phosphate pathway and can be used for de novo nucleotide synthesis. The hypoxanthine can be converted to inosine monophosphate (IMP) by hypoxanthine-guanine phosphoribosyltransferase (HGPRT).





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